

Endosidin2: Application Notes and Protocols for Diverse Model Organisms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Endosidin2*

Cat. No.: *B11934130*

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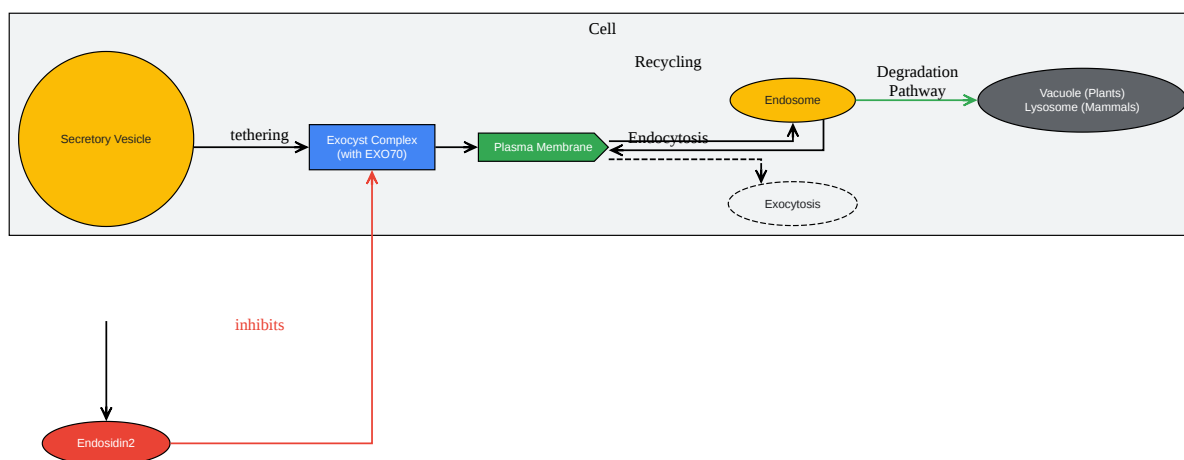
For Researchers, Scientists, and Drug Development Professionals

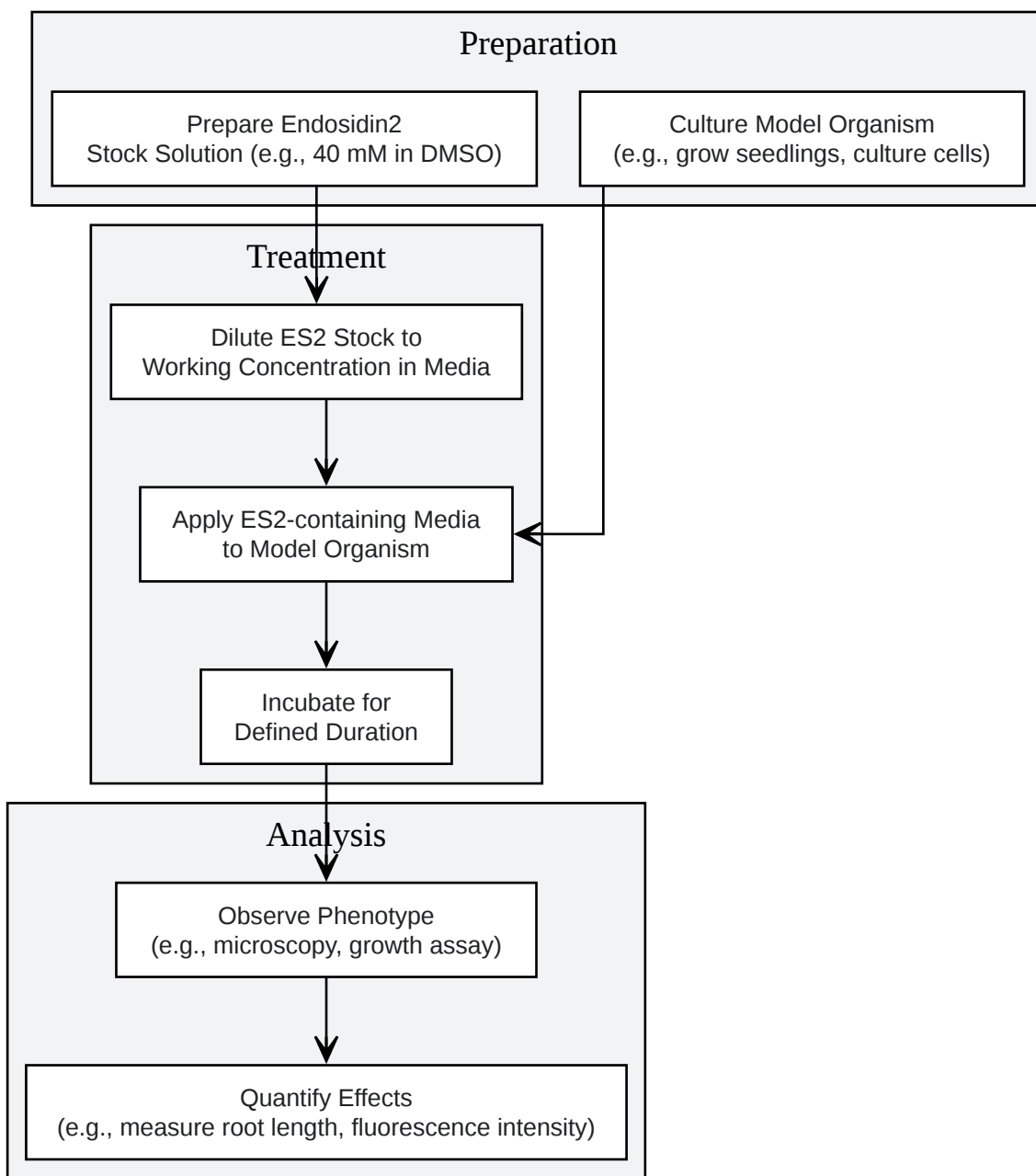
These application notes provide a comprehensive guide to the delivery and use of **Endosidin2** (ES2), a potent inhibitor of exocytosis, across various model organisms. ES2 targets the highly conserved EXO70 subunit of the exocyst complex, making it a valuable tool for studying vesicle trafficking in plants, and potentially in mammalian and yeast systems.^{[1][2]} This document outlines detailed protocols, quantitative data, and the underlying signaling pathways to facilitate the effective application of ES2 in your research.

Mechanism of Action

Endosidin2 is a cell-permeable small molecule that selectively binds to the EXO70 subunit of the octameric exocyst complex.^{[1][3]} This complex is crucial for tethering secretory vesicles to the plasma membrane, the final step before membrane fusion and the release of vesicular content.^{[1][2]} By binding to EXO70, ES2 inhibits exocytosis and endosomal recycling.^[3] In plant cells, this inhibition leads to the redirection of plasma membrane proteins, such as the auxin transporter PIN2, to the vacuole for degradation.^{[1][3]} ES2's ability to modulate exocytosis in a dose-dependent manner provides a powerful method to study dynamic cellular processes that are often difficult to investigate through genetic approaches due to lethality or redundancy.^{[1][2]}

Diagram of the **Endosidin2** Signaling Pathway





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References

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